

A Technical Guide to Heptyl Acetate: Properties, Synthesis, and Analysis

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Compound of Interest

Compound Name: Heptyl acetate

Cat. No.: B091129

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Heptyl acetate (C₉H₁₈O₂) is an organic compound classified as an ester. It is formed from the condensation of 1-heptanol and acetic acid.[1][2] This colorless liquid is soluble in alcohol and ether but insoluble in water.[3] It possesses a characteristic woody, fruity, and rum-like odor with a spicy, floral taste, making it a common ingredient in the flavor and fragrance industries. [1][2] This technical guide provides an in-depth overview of **heptyl acetate**, including its common synonyms, physicochemical properties, detailed experimental protocols for its synthesis and analysis, and its applications.

Chemical Identification and Synonyms

Heptyl acetate is known by a variety of names in scientific literature and commercial contexts. Proper identification is crucial for accurate research and development.

Identifier Type	Identifier	Source
IUPAC Name	heptyl acetate	[3]
CAS Number	112-06-1	[1]
Molecular Formula	C ₉ H ₁₈ O ₂	[4]
Molecular Weight	158.24 g/mol	[4]

Common Synonyms:[\[1\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)

- **n-Heptyl acetate**
- Heptyl ethanoate
- Acetic acid, heptyl ester
- Acetate C-7
- Heptanyl acetate
- **1-Heptyl acetate**
- Acetic acid n-heptyl ester
- Heptanol acetate

Physicochemical Properties

A summary of the key physical and chemical properties of **heptyl acetate** is presented below.

Property	Value	Source
Appearance	Colorless liquid	[7]
Boiling Point	192 to 193 °C (378 to 379 °F; 465 to 466 K)	[1]
Melting Point	-50 °C (-58 °F; 223 K)	[1]
Density	0.862 - 0.872 g/cm ³	[1]
Flash Point	68 °C (154 °F)	[7]
Refractive Index	1.412 - 1.418 @ 20°C	[7]

Experimental Protocols

Synthesis of Heptyl Acetate via Fischer Esterification

This protocol details the synthesis of **heptyl acetate** from 1-heptanol and acetic acid using an acid catalyst.

Materials:

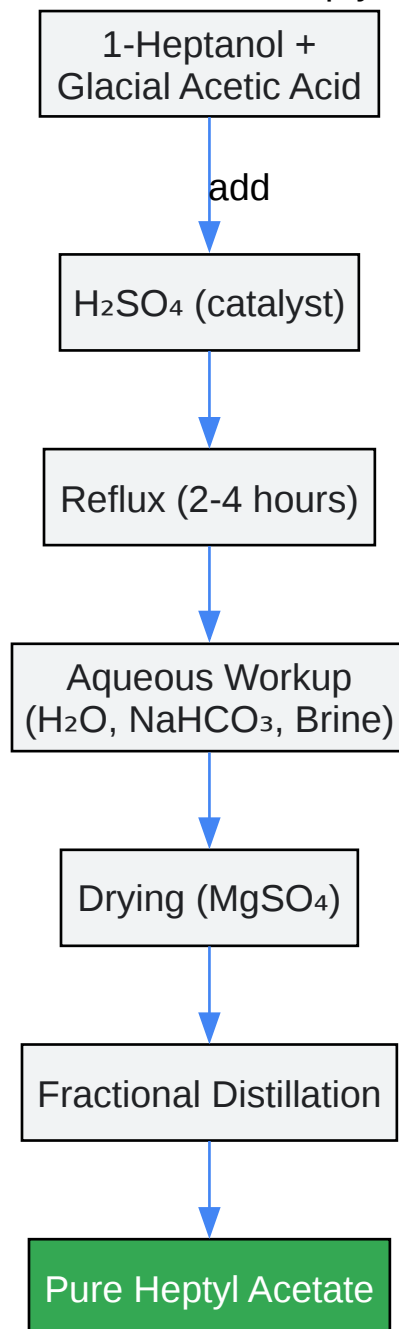
- 1-heptanol
- Glacial acetic acid
- Concentrated sulfuric acid (catalyst)
- Sodium bicarbonate solution (saturated)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate
- Diethyl ether
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Distillation apparatus

Procedure:

- In a round-bottom flask, combine 1-heptanol and a 1.5 molar excess of glacial acetic acid.
- Slowly add a catalytic amount of concentrated sulfuric acid (approximately 1-2% of the alcohol weight) while stirring.
- Attach a reflux condenser and heat the mixture to reflux for 2-4 hours. The reaction can be monitored by thin-layer chromatography (TLC).
- After cooling to room temperature, transfer the mixture to a separatory funnel.

- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the excess acid), and brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and remove the solvent by rotary evaporation.
- Purify the crude **heptyl acetate** by fractional distillation.

Synthesis Workflow of Heptyl Acetate



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A simplified workflow for the synthesis of **heptyl acetate**.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis of Heptyl Acetate

This protocol outlines a method for the identification and quantification of **heptyl acetate** in a sample matrix.

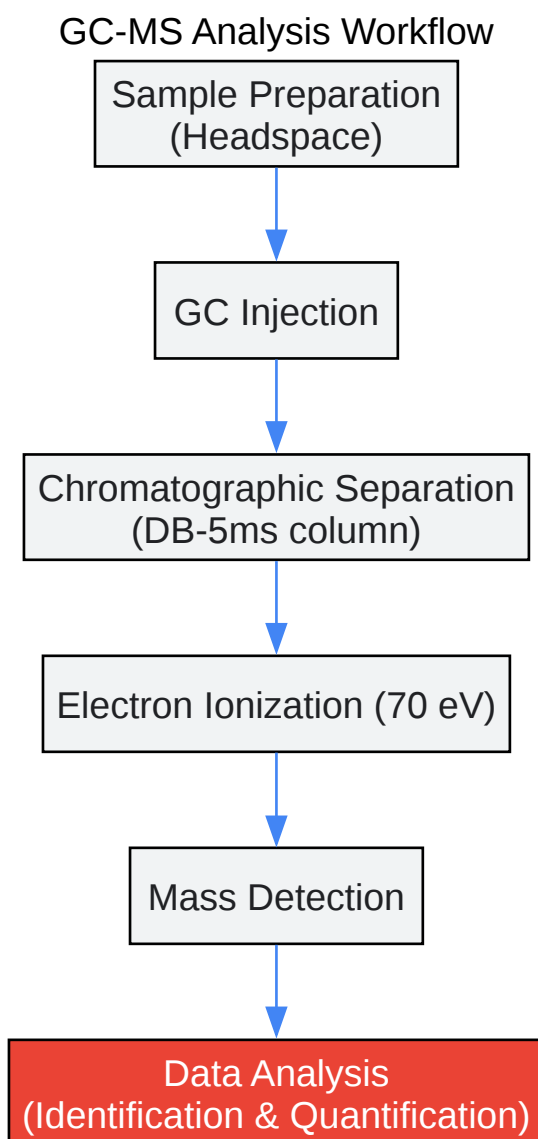
Instrumentation and Conditions:

- Gas Chromatograph: Agilent 7890B or equivalent
- Mass Spectrometer: Agilent 5977B MSD or equivalent
- Column: DB-5ms (30 m x 0.25 mm i.d., 0.25 μ m film thickness) or equivalent
- Carrier Gas: Helium at a constant flow of 1.0 mL/min
- Injector: Split/splitless injector at 250°C with a split ratio of 20:1
- Oven Temperature Program:
 - Initial temperature: 40°C, hold for 2 minutes
 - Ramp: 10°C/min to 250°C
 - Hold: 5 minutes at 250°C
- MS Transfer Line: 280°C
- Ion Source Temperature: 230°C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Acquisition Mode: Scan or Selected Ion Monitoring (SIM)

Sample Preparation (Headspace Analysis):

- Accurately weigh 1 gram of the sample into a 20 mL headspace vial.
- If an internal standard is used, add a known concentration of a suitable standard (e.g., d4-ethyl acetate).
- Seal the vial with a PTFE/silicone septum and aluminum cap.

- Equilibrate the vial in a headspace autosampler at 80°C for 15 minutes.
- Inject the headspace vapor into the GC-MS system.



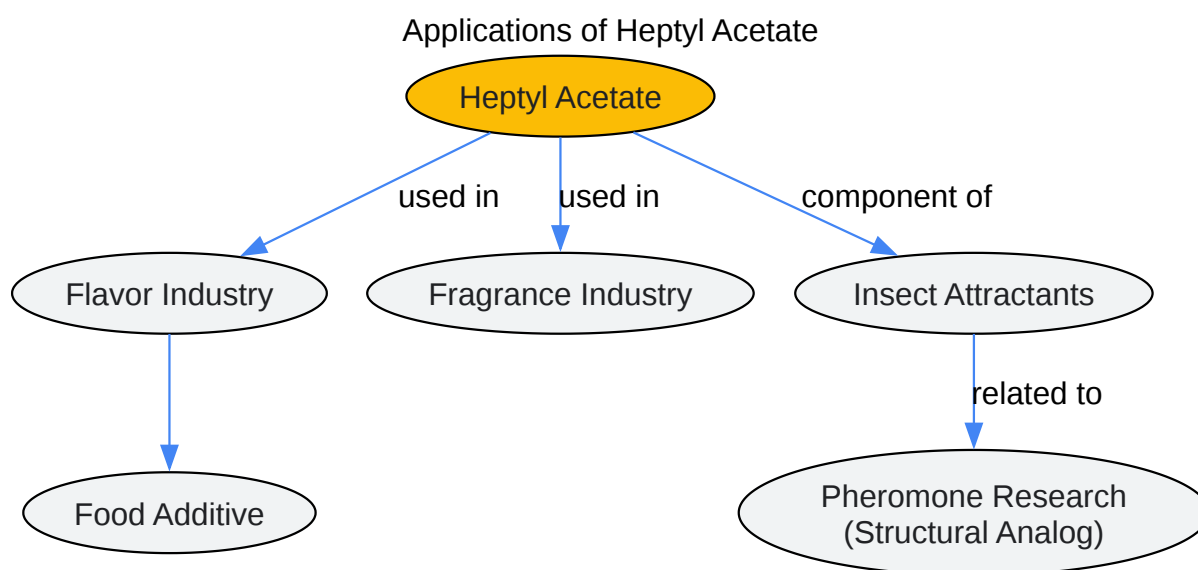
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Workflow for the analysis of **heptyl acetate** using GC-MS.

Applications and Logical Relationships

Heptyl acetate's primary applications stem from its distinct aroma and flavor profile. It is also used in the study of insect chemical ecology.

- Flavors and Fragrances: A significant component in artificial fruit essences and perfumes.[2]
- Food Additive: Used as a flavoring agent in a variety of food products.[3]
- Insect Attractants: While not a pheromone itself, **heptyl acetate** is structurally related to various insect pheromones, which are often acetate esters. Its aroma can be a component of attractant lures for certain pests.



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Logical relationships of **heptyl acetate**'s applications.

Conclusion

Heptyl acetate is a well-characterized ester with significant applications in the flavor and fragrance industries. The provided protocols for its synthesis and analysis offer a foundation for researchers and professionals working with this compound. While not directly implicated in major biological signaling pathways, its structural similarity to insect pheromones suggests potential for further research in chemical ecology and pest management.

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